

Bromo-PEG7-alcohol safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Bromo-PEG7-alcohol*

Cat. No.: *B8096006*

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An In-depth Technical Guide to the Safe Handling of **Bromo-PEG7-alcohol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bromo-PEG7-alcohol is a bifunctional molecule increasingly utilized in the field of targeted protein degradation as a component of Proteolysis Targeting Chimeras (PROTACs). Its role as a linker molecule necessitates its handling in various research and development settings.^{[1][2][3]} This guide provides a comprehensive overview of the available safety data and recommended handling precautions for **Bromo-PEG7-alcohol** to ensure the safety of laboratory personnel. It is crucial to note that while specific safety data for **Bromo-PEG7-alcohol** is not extensively documented in publicly available literature, a conservative approach to handling based on similar chemical structures is warranted.

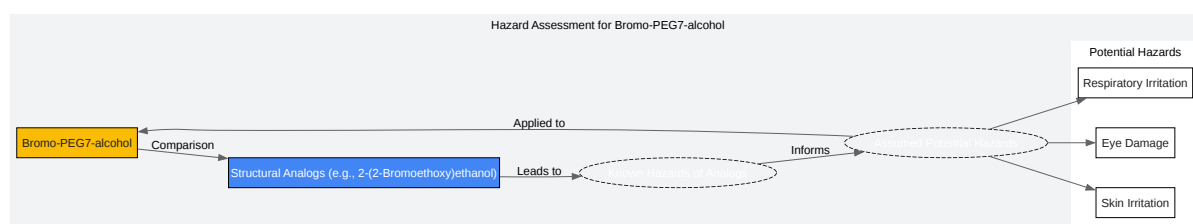
Hazard Identification and Classification

A definitive Globally Harmonized System (GHS) classification for **Bromo-PEG7-alcohol** is not readily available. However, based on the known hazards of structurally related bromo-alkoxy-ethanol compounds, it is prudent to handle this chemical with caution. Potential hazards may include:

- Skin Irritation: Similar compounds are classified as skin irritants.^[4]

- Serious Eye Damage/Irritation: Related chemicals can cause serious eye damage.[4]
- Respiratory Irritation: May cause respiratory irritation if inhaled.
- Acute Toxicity (Oral, Dermal, Inhalation): While no specific data exists for **Bromo-PEG7-alcohol**, related compounds have shown toxicity.

Logical Relationship for Hazard Assessment



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Caption: Logical workflow for assessing the potential hazards of **Bromo-PEG7-alcohol** based on its structural analogs.

Physical and Chemical Properties

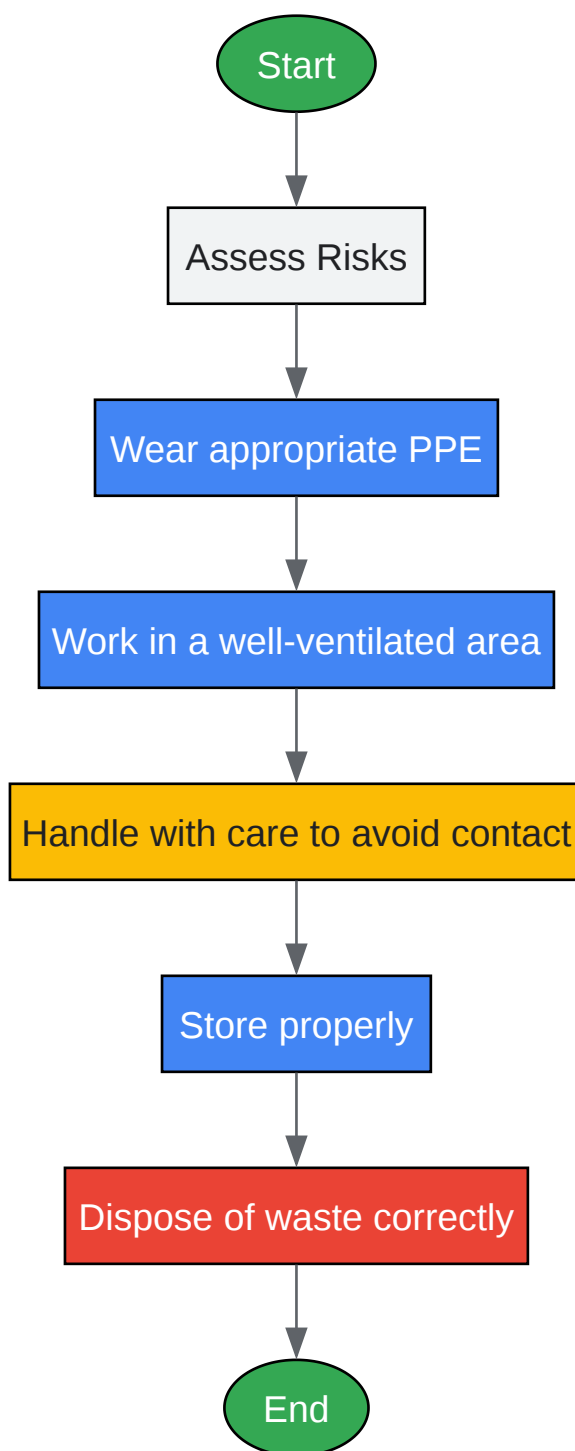
Limited data is available for the specific physical and chemical properties of **Bromo-PEG7-alcohol**. The following table summarizes available information from various suppliers.

Property	Value
Molecular Formula	C14H29BrO7
Molecular Weight	389.3 g/mol
CAS Number	86220-35-1
Appearance	Varies; may be a solid or liquid at room temperature.
Solubility	Expected to be soluble in water and common organic solvents.

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure the stability of the compound.

Recommended Handling Workflow



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Caption: A generalized workflow for the safe handling of **Bromo-PEG7-alcohol** in a laboratory setting.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
 - Gloves: Wear impervious gloves (e.g., nitrile rubber).
 - Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: If working with a powder or in a poorly ventilated area, use a NIOSH-approved respirator.

Engineering Controls

- Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Some suppliers recommend storage at -20°C.
- Keep away from oxidizing agents, strong acids, and strong bases.

First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** The combustion of this material may produce carbon monoxide, carbon dioxide, and hydrogen bromide.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 4.1). Avoid breathing vapors, mist, or gas.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up:
 - For small spills: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.
 - For large spills: Dike the area to contain the spill and follow the procedure for small spills.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Experimental Protocols

Detailed experimental protocols for the safety testing of **Bromo-PEG7-alcohol** are not publicly available. The safety recommendations provided in this guide are based on the safety data sheets of structurally similar compounds. It is imperative for researchers to conduct their own risk assessments prior to use.

Conclusion

While **Bromo-PEG7-alcohol** is a valuable tool in modern drug discovery, it is essential to handle it with a high degree of caution due to the lack of specific safety data. By adhering to the conservative handling precautions outlined in this guide, researchers can minimize their risk of exposure and ensure a safe laboratory environment. Always consult the most recent Safety Data Sheet provided by the supplier before use and perform a thorough risk assessment for your specific experimental conditions.

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